

Commercial Availability and Technical Profile of 1-Butyl-2-methylbenzene

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Compound of Interest

Compound Name: **1-butyl-2-methylbenzene**

Cat. No.: **B043884**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and key synthetic and analytical methodologies for **1-butyl-2-methylbenzene** (also known as o-butyltoluene). This information is intended to support research, development, and sourcing activities within the pharmaceutical and chemical industries.

Physicochemical Properties

1-Butyl-2-methylbenzene is an aromatic hydrocarbon with the chemical formula $C_{11}H_{16}$ and a molecular weight of 148.24 g/mol .^[1] It is characterized as a colorless liquid. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **1-Butyl-2-methylbenzene**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆	[1]
Molecular Weight	148.24 g/mol	[1]
CAS Number	1595-11-5	[1]
Appearance	Colorless liquid	Inferred from typical properties of similar compounds
Boiling Point	~198 °C (predicted)	
Density	~0.87 g/cm ³ (predicted)	
Solubility	Insoluble in water; Soluble in common organic solvents	Inferred from structure
Synonyms	o-Butyltoluene, 2-Butyltoluene, 1-Methyl-2-butylbenzene	[1]

Commercial Availability

1-Butyl-2-methylbenzene is available from several commercial chemical suppliers, typically in research and development quantities. While a comprehensive list of all potential suppliers is beyond the scope of this guide, Table 2 provides a summary of representative vendors offering this compound. It is crucial for researchers to verify the purity and specifications of the product from the chosen supplier, as this can vary.

Table 2: Commercial Suppliers of **1-Butyl-2-methylbenzene** (CAS 1595-11-5)

Supplier	Product Name	Purity	Available Quantities
United States Biological	2-Butyltoluene	Highly Purified	1 g
LGC Standards (TRC)	2-Butyltoluene	Not specified	Custom synthesis

Note: There is a discrepancy in the molecular formula and weight listed by United States Biological for their "2-Butyltoluene" product. Researchers are strongly advised to contact the supplier to confirm the identity of the compound before purchase.

Synthesis of 1-Butyl-2-methylbenzene

The synthesis of **1-butyl-2-methylbenzene** can be achieved through several established organic chemistry methodologies. A common and effective approach is the Friedel-Crafts alkylation of toluene with a suitable butylating agent.

Experimental Protocol: Friedel-Crafts Alkylation of Toluene

This protocol describes a general procedure for the synthesis of **1-butyl-2-methylbenzene** via Friedel-Crafts alkylation.

Materials:

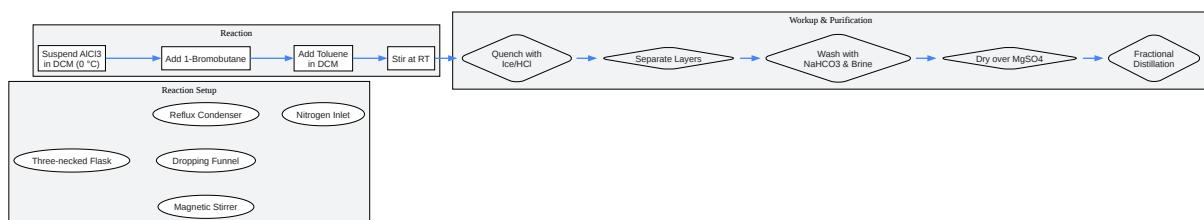
- Toluene
- 1-Bromobutane (or 1-chlorobutane)
- Anhydrous Aluminum Chloride (AlCl_3)
- Anhydrous Dichloromethane (DCM)
- Hydrochloric Acid (1 M)
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate
- Standard laboratory glassware for inert atmosphere reactions

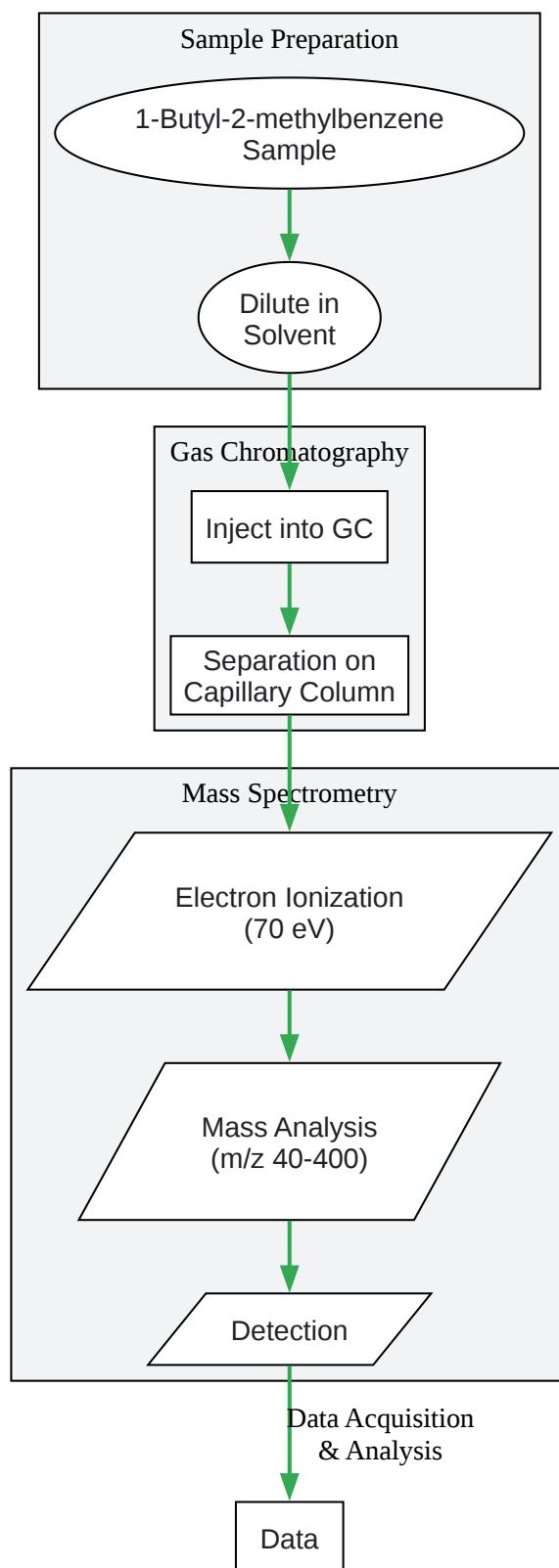
Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a nitrogen inlet is assembled. The

system is flushed with dry nitrogen.

- Catalyst Suspension: Anhydrous dichloromethane (DCM) and anhydrous aluminum chloride (AlCl_3) are added to the reaction flask under a nitrogen atmosphere. The suspension is cooled to 0 °C in an ice bath.
- Addition of Alkylating Agent: 1-Bromobutane is added dropwise to the stirred suspension of AlCl_3 in DCM.
- Addition of Toluene: Toluene, dissolved in anhydrous DCM, is added dropwise to the reaction mixture at 0 °C.
- Reaction: The reaction mixture is allowed to warm to room temperature and stirred for a specified period (e.g., 2-4 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup: The reaction is quenched by carefully pouring the mixture over crushed ice and 1 M hydrochloric acid. The organic layer is separated, washed with saturated sodium bicarbonate solution and brine, and then dried over anhydrous magnesium sulfate.
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation to yield **1-butyl-2-methylbenzene**. The ortho isomer is the minor product compared to the para isomer due to steric hindrance.



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References

- 1. 1-Butyl-2-methylbenzene | C11H16 | CID 62410 - PubChem [pubchem.ncbi.nlm.nih.gov]
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